

A Technical Guide to NH-bis(PEG8-OH) for Advanced Research Applications

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Compound of Interest

Compound Name: NH-bis(PEG8-OH)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **NH-bis(PEG8-OH)**, a homobifunctional polyethylene glycol (PEG) linker, for its application in research and drug development. This document details the commercially available sources of this reagent, its key technical specifications, and outlines general methodologies for its use in bioconjugation and the synthesis of complex molecules like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Introduction to NH-bis(PEG8-OH)

NH-bis(PEG8-OH) is a branched, monodisperse PEG linker characterized by a central secondary amine from which two discrete PEG chains of eight ethylene glycol units extend, each terminating in a primary hydroxyl group. The hydrophilic nature of the PEG chains enhances the aqueous solubility of the parent molecule and any subsequent conjugates, which can be advantageous for their pharmacokinetic and pharmacodynamic profiles. The terminal hydroxyl groups serve as reactive handles for conjugation to various molecules, while the central secondary amine can also act as a nucleophile.

Commercial Suppliers and Product Specifications

For researchers looking to source **NH-bis(PEG8-OH)**, several commercial suppliers offer this reagent for research purposes. The table below summarizes the key quantitative data from prominent suppliers to facilitate easy comparison.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (Da)	Purity	CAS Number	Storage Condition
BroadPharm	BP-40362	C36H75NO18	810	>95%	2793446-59-8	-20°C
MedChem Express	HY-28009	C36H75NO18	810	Not Specified	2793446-59-8	-20°C
Tebubio	BP-40362	Not Specified	Not Specified	Not Specified	2793446-59-8	-20°C

Note: Data is compiled from publicly available information on supplier websites. Specifications may vary by batch and are subject to change. Researchers should always consult the supplier's certificate of analysis for the most accurate and up-to-date information.

Core Applications in Research and Drug Development

The unique structure of **NH-bis(PEG8-OH)** makes it a versatile tool in several advanced research areas:

- **Bioconjugation:** The terminal hydroxyl groups can be activated or modified to react with various functional groups on proteins, peptides, and other biomolecules.
- **Antibody-Drug Conjugates (ADCs):** This linker can be used to attach cytotoxic payloads to monoclonal antibodies. The PEG component can help to improve the solubility and stability of the resulting ADC.
- **PROTACs:** In the development of PROTACs, this linker can bridge the E3 ligase ligand and the target protein ligand, with the PEG chains providing the necessary spatial orientation and favorable physicochemical properties.
- **Surface Modification:** The hydroxyl groups can be used to functionalize surfaces, such as nanoparticles and microarrays, to reduce non-specific binding and improve biocompatibility.

Experimental Protocols

The following are generalized experimental protocols for the activation of the terminal hydroxyl groups of **NH-bis(PEG8-OH)** and subsequent conjugation. These are intended as a starting point, and optimization will be required for specific applications.

Activation of Terminal Hydroxyl Groups to Carboxylic Acids

This protocol describes a two-step oxidation to convert the terminal alcohols to carboxylic acids, creating NH-bis(PEG8-acid).

Materials:

- **NH-bis(PEG8-OH)**
- Jones reagent (Chromium trioxide in sulfuric acid) or other suitable oxidizing agent (e.g., TEMPO/bleach)
- Acetone
- Anhydrous sodium sulfate
- Appropriate solvents (e.g., Dichloromethane)
- Silica gel for column chromatography

Procedure:

- Dissolve **NH-bis(PEG8-OH)** in acetone.
- Cool the solution in an ice bath.
- Slowly add Jones reagent to the solution with stirring.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring by TLC.

- Quench the reaction by adding isopropanol.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Redissolve the residue in an appropriate organic solvent and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the resulting NH-bis(PEG8-acid) by silica gel column chromatography.

Amide Coupling of Activated Linker to an Amine-Containing Molecule

This protocol outlines the conjugation of the now-activated NH-bis(PEG8-acid) to a molecule containing a primary amine (e.g., a protein or a small molecule ligand).

Materials:

- NH-bis(PEG8-acid)
- N-Hydroxysuccinimide (NHS)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Amine-containing molecule of interest
- Anhydrous Dimethylformamide (DMF) or other suitable aprotic solvent
- Reaction buffer (e.g., PBS, pH 7.4) for biomolecules

Procedure:

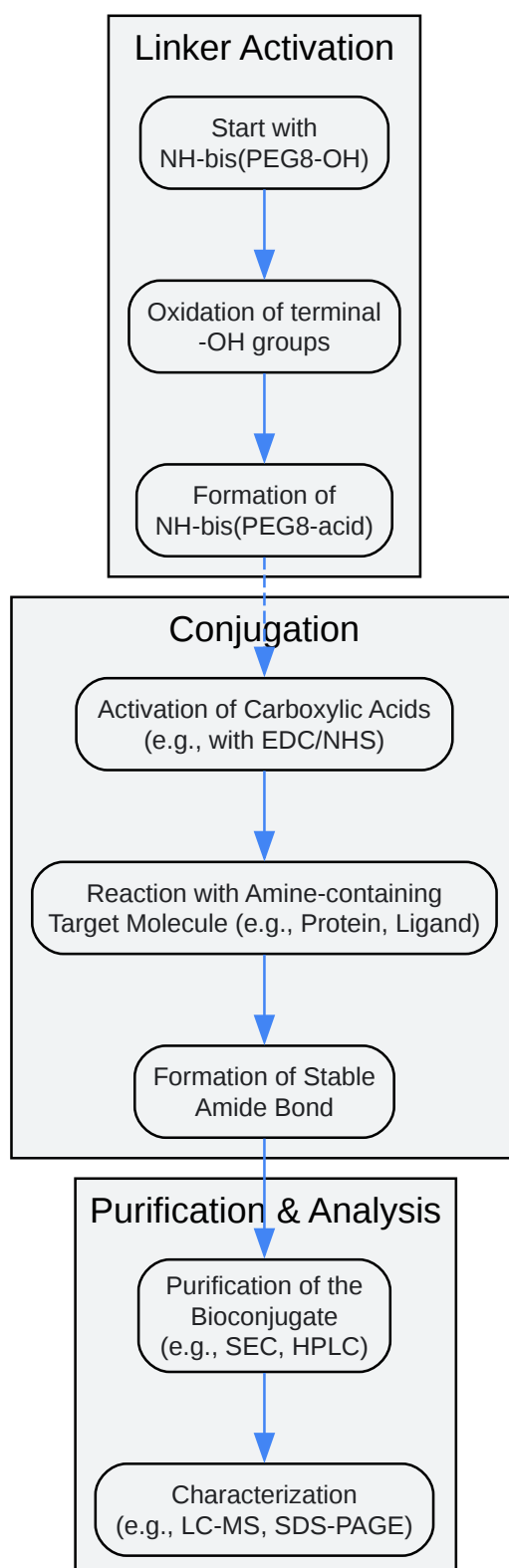
- Dissolve NH-bis(PEG8-acid) and NHS in anhydrous DMF.
- Add DCC or EDC to the solution and stir at room temperature for several hours to form the NHS ester.

- In a separate vessel, dissolve the amine-containing molecule in an appropriate buffer or solvent.
- Add the activated NHS ester solution to the amine-containing molecule solution.
- Allow the reaction to proceed at room temperature for several hours or overnight.
- Monitor the reaction progress by an appropriate method (e.g., LC-MS, SDS-PAGE).
- Purify the final conjugate using a suitable technique such as size exclusion chromatography, dialysis, or preparative HPLC.

Visualizations

Logical Workflow for Bioconjugation using NH-bis(PEG8-OH)

The following diagram illustrates a typical workflow for the activation of **NH-bis(PEG8-OH)** and its subsequent conjugation to a target molecule.

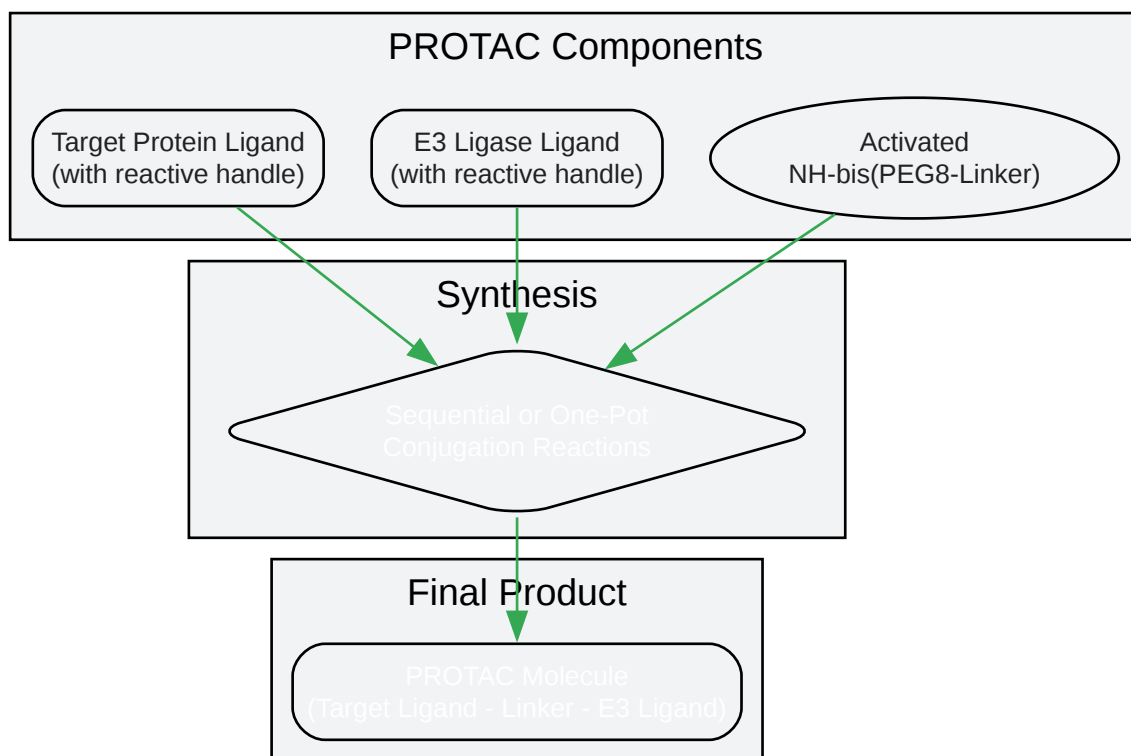


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Caption: A logical workflow for the activation and conjugation of **NH-bis(PEG8-OH)**.

Conceptual Pathway for PROTAC Synthesis

This diagram shows the conceptual role of **NH-bis(PEG8-OH)** as a linker in the synthesis of a PROTAC molecule.



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Caption: Conceptual synthesis of a PROTAC using an activated NH-bis(PEG8) linker.

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